A Comprehensive Technical Guide to 3-Ethyl-2,5,6-trimethylheptane

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Compound of Interest

Compound Name:	*3-Ethyl-2,5,6-trimethylheptane*
CAS No.:	*62198-62-3*
Cat. No.:	*B15455505*

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This whitepaper provides an in-depth overview of the chemical compound **3-Ethyl-2,5,6-trimethylheptane**, based on its PubChem entry (CID 53428911). It is intended for researchers, scientists, and professionals in the field of drug development and chemical research. This guide summarizes the compound's identifiers, computed physicochemical properties, and illustrates key relationships through structured diagrams.

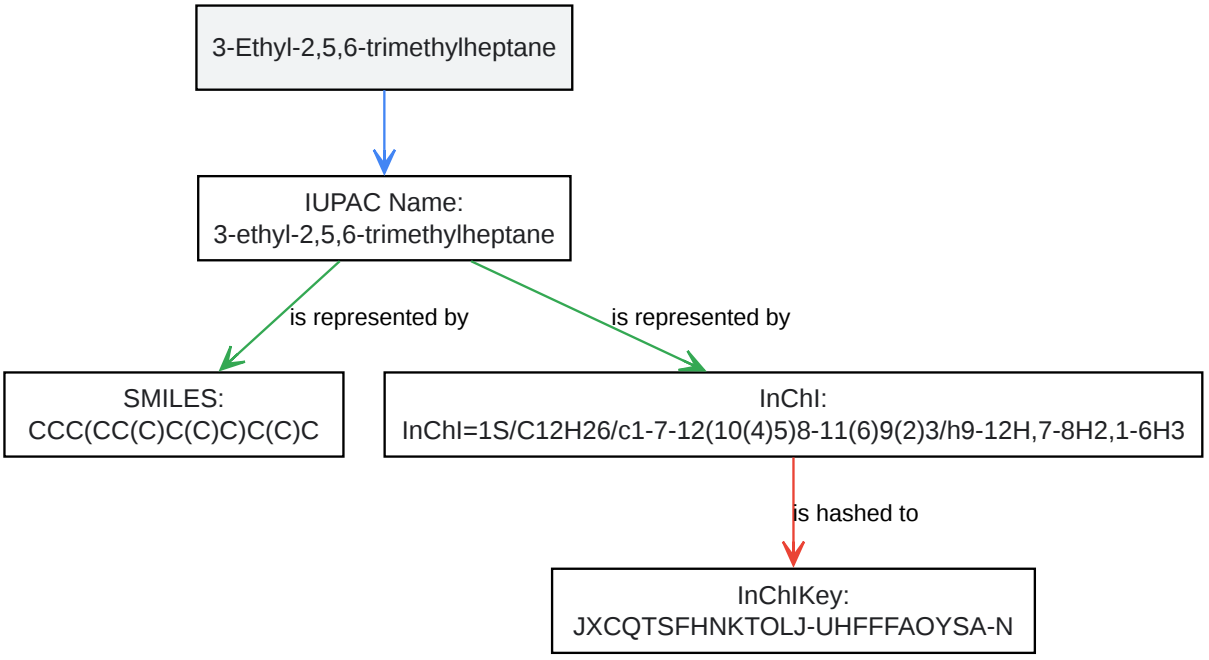
Compound Identification

3-Ethyl-2,5,6-trimethylheptane is a saturated hydrocarbon with the molecular formula C12H26.[1] It is a branched alkane, and its identity is established through various nomenclature and registry systems. A summary of its key identifiers is presented in Table 1.

Table 1: Chemical Identifiers for **3-Ethyl-2,5,6-trimethylheptane**

Identifier Type	Value
IUPAC Name	3-ethyl-2,5,6-trimethylheptane[1]
Molecular Formula	C12H26[1]
PubChem CID	53428911
CAS Number	62198-62-3[1]
InChI	InChI=1S/C12H26/c1-7-12(10(4)5)8-11(6)9(2)3/h9-12H,7-8H2,1-6H3[1]
InChIKey	JXCQTSFHNKTOLJ-UHFFFAOYSA-N[1]
SMILES	CCC(CC(C)C(C)C)C(C)C[1]
DSSTox Substance ID	DTXSID00699973[1]

The following diagram illustrates the relationship between the primary identifiers of the compound.



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Diagram 1: Identifiers for **3-Ethyl-2,5,6-trimethylheptane**

Physicochemical Properties

The physicochemical properties of **3-Ethyl-2,5,6-trimethylheptane** have been determined through computational methods. These predicted properties provide valuable insights into the compound's behavior and characteristics. A summary of these properties is provided in Table 2.

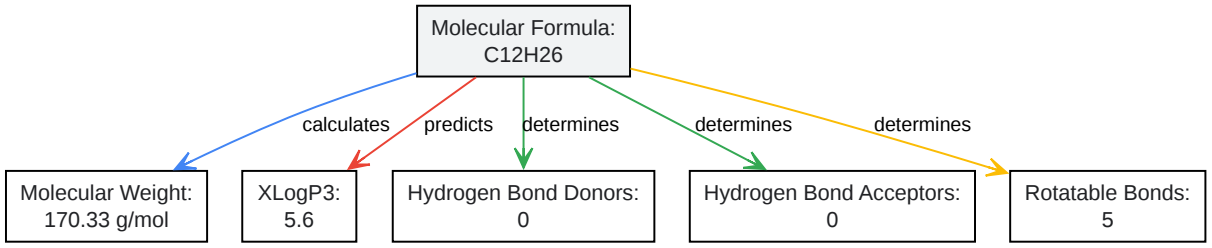
Table 2: Computed Physicochemical Properties

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Property	Value	Source
Molecular Weight	170.33 g/mol	PubChem 2.2[1]
XLogP3	5.6	XLogP3 3.0[1]
Hydrogen Bond Donor Count	0	Cactvs 3.4.8.18[1]
Hydrogen Bond Acceptor Count	0	Cactvs 3.4.8.18[1]
Rotatable Bond Count	5	Cactvs 3.4.8.18[1]
Exact Mass	170.203450829 Da	PubChem 2.2[1]
Monoisotopic Mass	170.203450829 Da	PubChem 2.2[1]
Topological Polar Surface Area	0 Å^2	Cactvs 3.4.8.18[1]
Heavy Atom Count	12	PubChem
Formal Charge	0	PubChem
Complexity	103	Cactvs 3.4.8.18[1]
Isotope Atom Count	0	PubChem
Defined Atom Stereocenter Count	0	PubChem
Undefined Atom Stereocenter Count	3	PubChem
Defined Bond Stereocenter Count	0	PubChem
Undefined Bond Stereocenter Count	0	PubChem
Covalently-Bonded Unit Count	1	PubChem

The workflow for the prediction of key molecular properties from the molecular formula is depicted in the following diagram.

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Diagram 2: Predicted Molecular Properties Workflow

Experimental Data and Protocols

A thorough search of the PubChem database and other publicly available resources did not yield any specific experimental data for **3-Ethyl-2,5,6-trimethylheptane**, such as melting point, boiling point, or density. The available information is currently limited to computationally derived values.

Similarly, no detailed experimental protocols for the synthesis, purification, or characterization of **3-Ethyl-2,5,6-trimethylheptane** are cited within the PubChem entry or were found in searches of chemical synthesis databases. While general methods for the synthesis of branched alkanes exist, specific procedures for this compound are not readily available in the reviewed literature.

Conclusion

3-Ethyl-2,5,6-trimethylheptane is a well-defined chemical entity with a range of computed properties available through the PubChem database. These data are valuable for theoretical modeling and in silico screening. However, there is a notable absence of publicly available experimental data and detailed synthetic protocols for this specific compound. Further experimental investigation would be necessary to validate the computed properties and to enable its practical application in research and development.

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References

- 1. 3-Ethyl-2,5,6-trimethylheptane | C12H26 | CID 53428911 - PubChem [pubchem.ncbi.nlm.nih.gov]
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